

3,5-Dimethylcyclohexanol: Stereochemical & Spectral Analysis Guide

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanol

CAS No.: 767-13-5

Cat. No.: B1206506

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Executive Summary

3,5-Dimethylcyclohexanol (CAS: 5441-52-1 for mixture) presents a classic problem in conformational analysis. For drug development and fine chemical synthesis, distinguishing between the stereoisomers is critical, as the axial or equatorial orientation of the hydroxyl group significantly influences biological binding affinity and reactivity.

This guide focuses on the two primary diastereomers derived from the thermodynamically stable cis-3,5-dimethyl configuration:

- Thermodynamic Isomer (All-Equatorial):
 - trimethylcyclohexane framework (assuming OH is priority).
- Kinetic Isomer (Axial-OH): Hydroxyl group in the axial position.

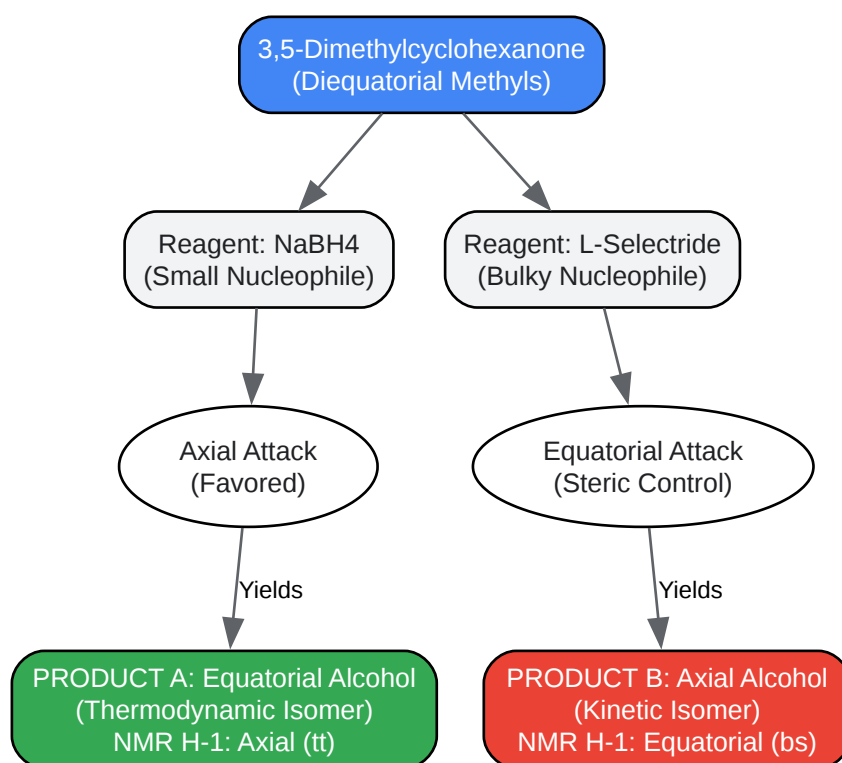
Stereochemical Framework

Before analyzing spectra, one must define the conformational landscape. The 3,5-dimethyl substitution pattern (typically cis to avoid 1,3-diaxial methyl interactions) locks the cyclohexane ring into a preferred chair conformation where both methyl groups are equatorial.

- Isomer A (Equatorial-OH): The hydroxyl group is equatorial. This is the most stable isomer ().
- Isomer B (Axial-OH): The hydroxyl group is axial (). This suffers from 1,3-diaxial interactions between the axial OH and the axial protons at C3/C5.

Visualization: Isomer Conformations

The following diagram illustrates the relationship between the synthesis method and the resulting stereochemistry.



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Figure 1: Stereoselective synthesis pathways for generating analytical standards of **3,5-dimethylcyclohexanol** isomers.

Spectral Characterization (NMR, IR, MS)

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for distinguishing the isomers. The diagnostic signal is the carbinol proton (H-1) attached to the same carbon as the hydroxyl group.

H NMR: The H-1 Diagnostic

The multiplicity and chemical shift of the H-1 proton are dictated by the Karplus equation and local shielding effects.

Feature	Isomer A (Equatorial OH)	Isomer B (Axial OH)	Mechanistic Explanation
H-1 Orientation	Axial	Equatorial	Inversion of OH geometry.
Multiplicity	Triplet of Triplets (tt)	Broad Singlet (bs) or Narrow Multiplet	Axial H-1: Couples with 2 axial H ($J_{11\text{Hz}}$) and 2 equatorial H ($J_{4\text{Hz}}$). Equatorial H-1: No large axial-axial couplings; only small eq-ax and eq-eq couplings.
Coupling ()	Hz Hz	Hz Hz	Large values confirm axial orientation of the proton.
Chemical Shift	~3.4 - 3.6 ppm	~3.8 - 4.1 ppm	Equatorial protons (Isomer B) are typically deshielded (downfield) relative to axial protons.

C NMR: Gamma-Gauche Effect

Carbon shifts provide secondary confirmation.

- Carbinol Carbon (C-1): The carbon bearing an equatorial OH (Isomer A) typically resonates downfield (~70 ppm) compared to the axial OH (~65-66 ppm) due to the -gauche shielding effect experienced by the axial isomer.
- Methyl Carbons: Shifts may vary slightly but are less diagnostic than the ring carbons.

Infrared Spectroscopy (IR)

While less specific than NMR for isomers, IR assesses the hydrogen bonding environment.

- Free O-H Stretch: 3600–3650 cm

(Dilute solution).

- Intramolecular H-Bonding: The axial OH (Isomer B) is more sterically crowded and may show distinct solvation or concentration-dependent shifts compared to the more exposed equatorial OH.
- C-O Stretch: Typically 1000–1050 cm
for secondary alcohols.

Mass Spectrometry (MS)

- Molecular Ion (
): 128 m/z (Often weak).
- Base Peak: Often m/z 110 (
) or m/z 95 (
).
- Differentiation: Isomers are difficult to distinguish by EI-MS alone. GC-MS retention time is the key differentiator here:
 - Equatorial OH (Isomer A): Generally longer retention time on non-polar columns (higher boiling point due to better H-bonding capability).
 - Axial OH (Isomer B): Generally shorter retention time.

Experimental Protocols

To ensure high-integrity data, researchers should synthesize their own standards using the following self-validating protocol.

Protocol 4.1: Synthesis of Standards (Self-Validation System)

Objective: Generate Isomer A and Isomer B to assign spectral peaks definitively.

Reagents:

- 3,5-Dimethylcyclohexanone (Substrate)
- Sodium Borohydride (NaBH₄)
- L-Selectride (Lithium tri-sec-butylborohydride)

Workflow:

- Reaction A (Thermodynamic Control):
 - Dissolve ketone in Methanol at 0°C.
 - Add NaBH₄ (0.5 equiv). Stir for 1h.
 - Outcome: Predominantly Isomer A (Equatorial OH).
- Reaction B (Kinetic Control):
 - Dissolve ketone in THF at -78°C.
 - Add L-Selectride (1.1 equiv). Stir for 2h.
 - Outcome: Predominantly Isomer B (Axial OH).
- Validation:
 - Run

¹H NMR on crude products.

- Compare the H-1 signal width ().

- Reaction A product should have Hz (Axial H).

- Reaction B product should have Hz (Equatorial H).

Protocol 4.2: NMR Sample Preparation

- Solvent: CDCl₃

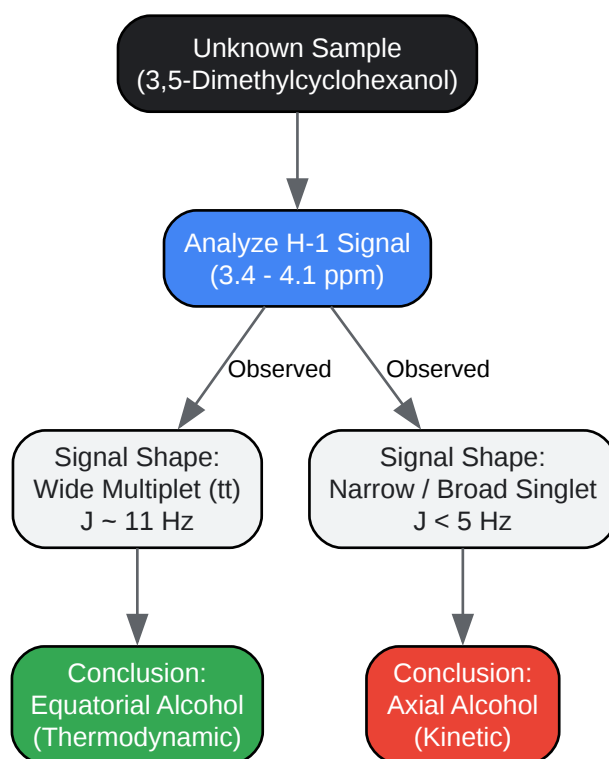
is standard. If signal overlap occurs (specifically between H-1 and bulk CH₂), switch to CDCl₃-D₂O.

(Benzene-d₆). Benzene often induces an ASIS (Aromatic Solvent Induced Shift) that separates the carbinol proton from the aliphatic envelope.

- Concentration: 10-15 mg per 0.6 mL solvent for clear ¹³C acquisition.

Analytical Decision Tree

Use this logic flow to classify an unknown sample of **3,5-dimethylcyclohexanol**.



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Figure 2: Logical workflow for assigning stereochemistry based on

¹H NMR multiplicity.

References

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